

Application Notes and Protocols for Furametpyr in Fungal Resistance Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furametpyr*

Cat. No.: *B1674270*

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These application notes provide a comprehensive overview of the use of **Furametpyr**, a succinate dehydrogenase inhibitor (SDHI) fungicide, in the study of fungal resistance. The protocols outlined below are intended to guide researchers in assessing the sensitivity of fungal isolates to **Furametpyr** and in identifying the molecular basis of resistance.

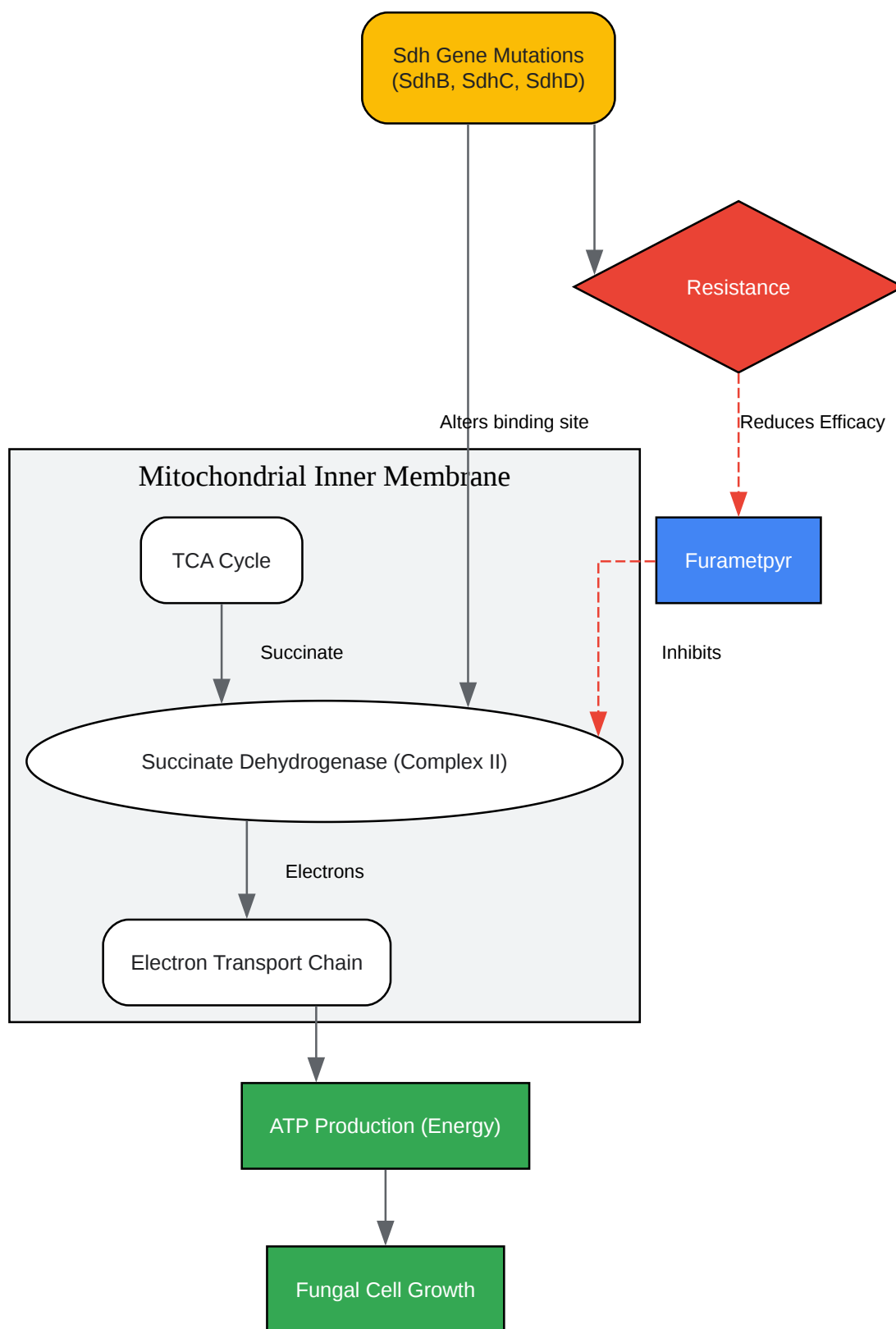
Introduction to Furametpyr and SDHI Fungicides

Furametpyr is a pyrazole-carboxamide fungicide that belongs to the succinate dehydrogenase inhibitor (SDHI) class (FRAC Code 7).[1] Its mode of action is the inhibition of the mitochondrial succinate dehydrogenase (SDH) enzyme, also known as complex II, a critical component of the fungal respiratory chain and the tricarboxylic acid (TCA) cycle.[1] By blocking this enzyme, **Furametpyr** disrupts cellular respiration and energy production, leading to fungal cell death.

SDHI fungicides are widely used in agriculture to control a broad spectrum of plant pathogenic fungi. However, the emergence of resistance in fungal populations poses a significant threat to their efficacy. Resistance to SDHIs, including **Furametpyr**, is primarily associated with specific mutations in the genes encoding the subunits of the SDH enzyme.

Mechanism of Action and Resistance

Signaling Pathway of **Furametpyr** Action and Resistance



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Caption: Mechanism of **Furametpyr** action and the development of resistance.

The primary mechanism of resistance to SDHI fungicides involves target-site modification due to mutations in the genes encoding the subunits of the succinate dehydrogenase enzyme, specifically SdhB, SdhC, and SdhD. These mutations can alter the binding site of the fungicide, reducing its inhibitory effect.

While specific data for **Furametpyr** is limited in publicly available literature, studies on other SDHI fungicides have identified several key mutations conferring resistance. It is highly probable that similar mutations will affect the efficacy of **Furametpyr**.

Table 1: Known SDHI Resistance Mutations in Fungal Pathogens

Fungal Species	Sdh Subunit	Amino Acid Substitution	Reference Fungicide(s)
Alternaria alternata	SdhB	H277Y/L	Boscalid, Fluxapyroxad, Pyraziflumid
SdhC	H134R	Boscalid, Fluxapyroxad, Pyraziflumid	
SdhC	S135R	Boscalid, Fluxapyroxad, Pyraziflumid	
SdhC	G79R	Boscalid, Fluxapyroxad, Pyraziflumid	
Alternaria solani	SdhB	H278Y/R	Boscalid
SdhC	H134R	Boscalid	
SdhD	D123E	Boscalid	
SdhD	H133R	Boscalid	
Passalora fulva	SdhC	T78I	Boscalid
SdhC	N85K/S	Boscalid	
SdhC	H151R	Boscalid	
Corynespora cassiicola	SdhB	H278Y/L	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam
SdhB	I280V	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam	

SdhC	S73P	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam
SdhC	N75S	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam
SdhC	H134R	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam
SdhD	D95E	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam
SdhD	G109V	Boscalid, Fluopyram, Fluxapyroxad, Isopyrazam

Note: This table provides examples from other SDHI fungicides. The specific impact of these mutations on **Furametpyr** sensitivity requires experimental validation.

Quantitative Data on SDHI Fungicide Sensitivity

Quantitative data, such as the half-maximal effective concentration (EC50) and the half-maximal inhibitory concentration (IC50), are crucial for determining the level of resistance in a fungal population. While specific EC50 and IC50 values for **Furametpyr** are not widely published, the following table presents illustrative data for other SDHI fungicides against wild-type (sensitive) and resistant fungal strains. Researchers should establish their own baseline sensitivity data for **Furametpyr** against the fungal species of interest.

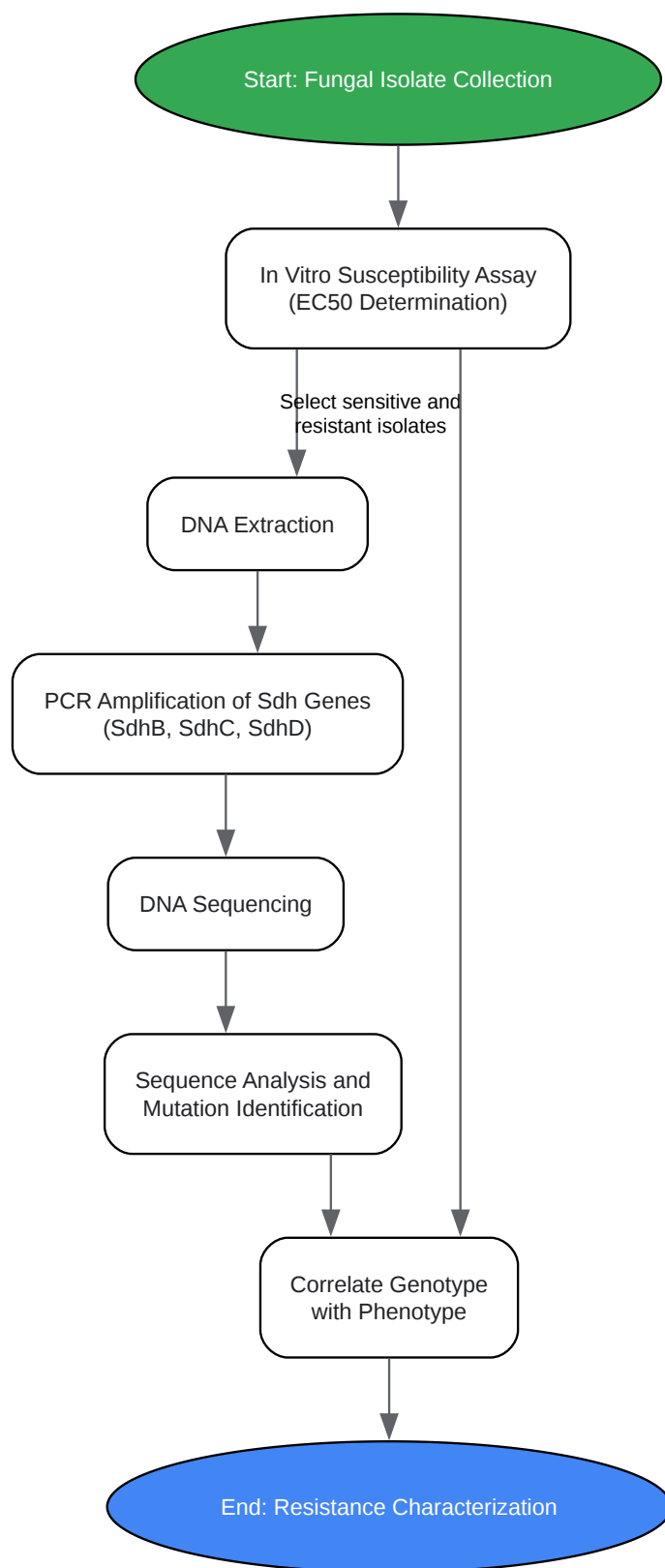
Table 2: Illustrative EC50 Values for SDHI Fungicides against *Alternaria alternata*

Fungicide	Isolate Type	Sdh Mutation	Mean EC50 (µg/mL)
Boscalid	Sensitive	None	0.1 - 1.0
Resistant	SdhB-H277Y/L	> 10	
Resistant	SdhC-H134R	> 10	
Fluxapyroxad	Sensitive	None	0.01 - 0.1
Resistant	SdhB-H277Y/L	> 10	
Resistant	SdhC-H134R	> 10	
Fluopyram	Sensitive	None	0.01 - 0.1
Resistant	SdhB-H277Y/L	0.1 - 1.0	
Resistant	SdhC-H134R	0.1 - 1.0	

Data is illustrative and compiled from various sources on SDHI resistance. Actual values will vary depending on the fungal species, isolate, and experimental conditions.

Experimental Protocols

Workflow for Fungal Resistance Study



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References

- 1. Furametpyr (Ref: S 82658) [sitem.herts.ac.uk]
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